

N-(5-Bromo-2-methylphenyl)acetamide molecular structure and weight

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Compound of Interest

Compound Name: *N-(5-Bromo-2-methylphenyl)acetamide*

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An In-Depth Technical Guide on N-(5-Bromo-2-methylphenyl)acetamide

This guide provides a detailed overview of the molecular structure and properties of **N-(5-Bromo-2-methylphenyl)acetamide**, a compound of interest for researchers, scientists, and professionals in drug development.

Molecular Properties and Identification

N-(5-Bromo-2-methylphenyl)acetamide is an organic compound featuring a substituted phenyl ring.^[1] The presence of a bromine atom and a methyl group on the phenyl ring, along with the acetamide functional group, gives it distinct chemical properties that make it a useful intermediate in organic synthesis, particularly for pharmaceuticals and agrochemicals.^{[1][2]}

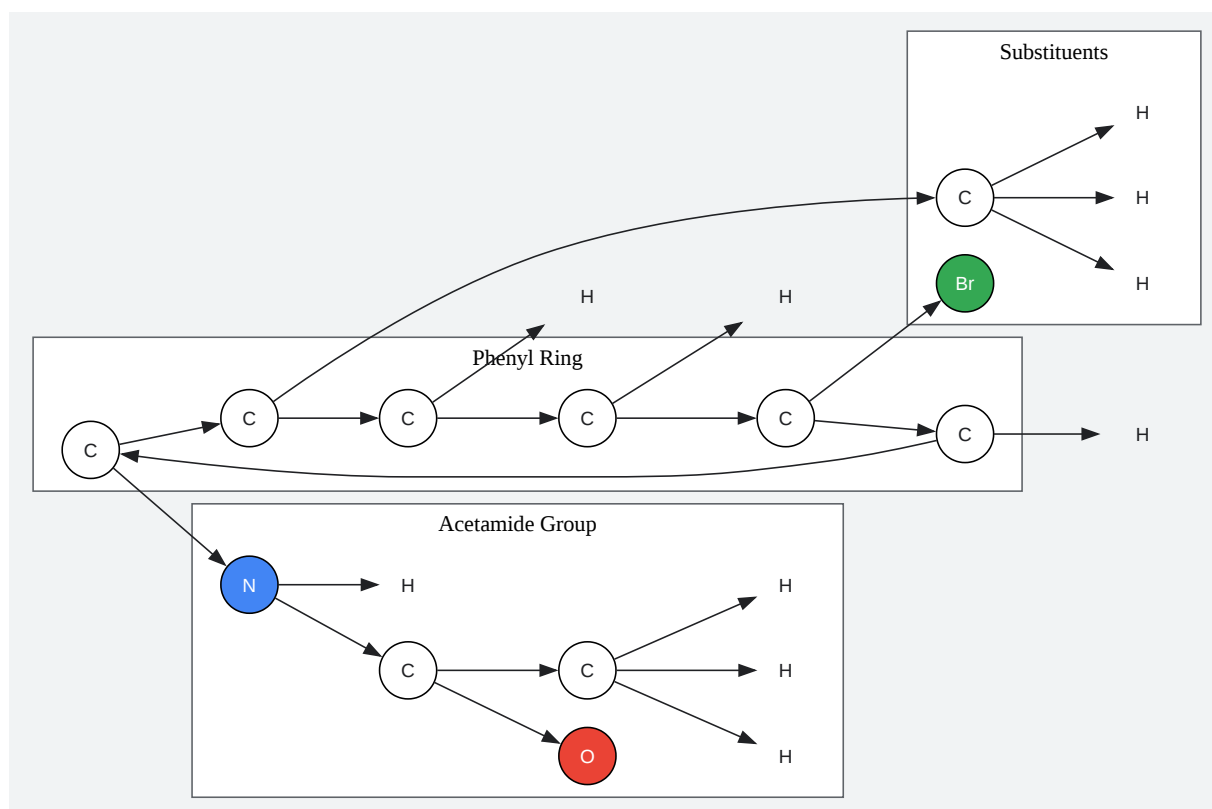
Quantitative Molecular Data

The key quantitative data for **N-(5-Bromo-2-methylphenyl)acetamide** are summarized in the table below for easy reference and comparison.

| Property | Value |
|-------------------|-------------------------------------|
| Molecular Formula | C ₉ H ₁₀ BrNO |
| Molecular Weight | 228.09 g/mol [2][3] |
| Exact Mass | 226.99458 Da[3] |
| CAS Number | 116436-10-3[3] |

Molecular Structure

The structural arrangement of **N-(5-Bromo-2-methylphenyl)acetamide** consists of an acetamide group attached to a phenyl ring. The phenyl ring is substituted with a methyl group at the second position and a bromine atom at the fifth position relative to the acetamide group.



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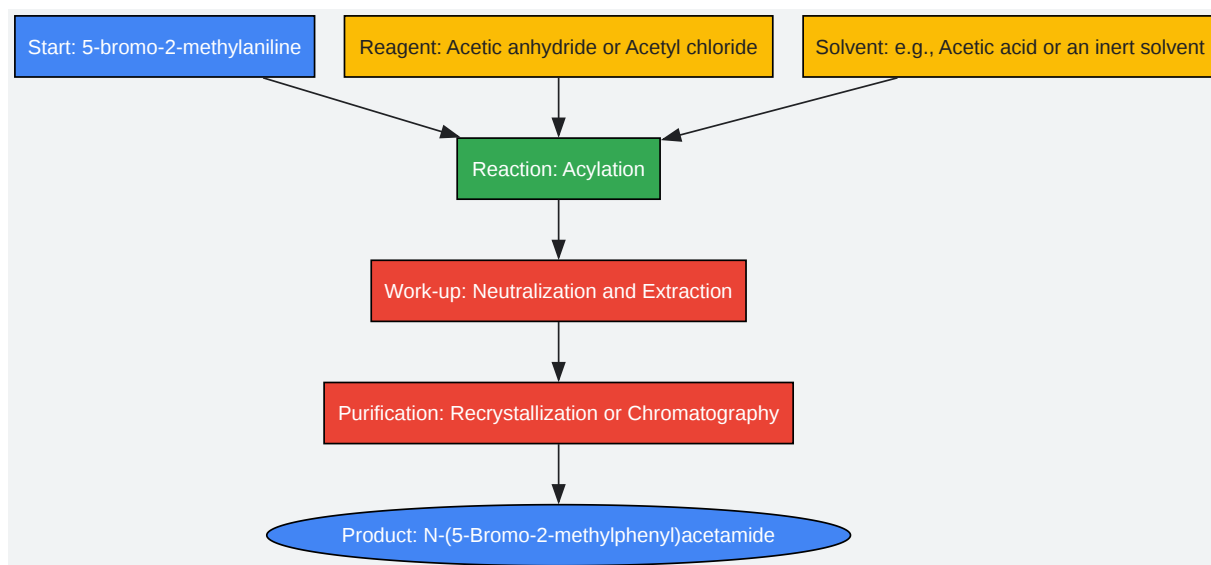
Caption: Molecular structure of **N-(5-Bromo-2-methylphenyl)acetamide**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **N-(5-Bromo-2-methylphenyl)acetamide** are crucial for reproducible research. While specific experimental details can vary, a general synthetic approach involves the acylation of 5-bromo-2-methylaniline.

General Synthesis Workflow:

The synthesis typically follows the logical steps outlined in the diagram below.



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Caption: Generalized workflow for the synthesis of **N-(5-Bromo-2-methylphenyl)acetamide**.

This guide serves as a foundational resource for professionals engaged in chemical research and development, providing essential data and structural information for **N-(5-Bromo-2-methylphenyl)acetamide**.

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References

- 1. CAS 614-83-5: N-(2-Bromo-4-metilfenil)acetamida [cymitquimica.com]
- 2. N-(5-Bromo-2-methylphenyl)acetamide [myskinrecipes.com]
- 3. N-(5-Bromo-2-methylphenyl)acetamide | C₉H₁₀BrNO | CID 14233594 - PubChem [pubchem.ncbi.nlm.nih.gov]
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